

Alpha-Methylserine-O-Phosphate: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *alpha-methylserine-O-phosphate*

Cat. No.: *B1662262*

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Disclaimer: As of the compilation of this document, a specific Safety Data Sheet (SDS) for **alpha-methylserine-O-phosphate** is not readily available in public databases. The following guide has been developed by extrapolating data from the structurally analogous compound, O-Phospho-L-serine, and incorporating general safety principles for handling organophosphate compounds. Researchers, scientists, and drug development professionals should treat this information as a baseline for risk assessment and handling procedures, always applying prudent laboratory practices. The presence of an additional methyl group in **alpha-methylserine-O-phosphate** may alter its chemical, physical, and toxicological properties.

Hazard Identification and Classification

Based on the data for the analogous compound O-Phospho-L-serine, **alpha-methylserine-O-phosphate** is anticipated to be classified as a hazardous substance.

GHS Classification (Inferred):

- Skin Corrosion/Irritation: Category 1B/2 (Causes severe skin burns and irritation).[\[1\]](#)[\[2\]](#)
- Serious Eye Damage/Eye Irritation: Category 1 (Causes serious eye damage).[\[1\]](#)[\[2\]](#)
- Specific Target Organ Toxicity (Single Exposure): Category 3, Respiratory system (May cause respiratory irritation).[\[1\]](#)

GHS Pictograms (Inferred):

Pictogram	Hazard Class
GHS05	Corrosion[2]
GHS07	Exclamation Mark

Signal Word (Inferred): Danger[2]

Hazard Statements (Inferred):

- H314: Causes severe skin burns and eye damage.[2]
- H315: Causes skin irritation.[1]
- H318: Causes serious eye damage.[2]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

Precautionary Statements (Inferred): A comprehensive list of precautionary statements can be found in the detailed safety data sheets for O-Phospho-L-serine.[1][3] Key precautions include:

- Prevention: Do not breathe dust.[2][3] Wash skin thoroughly after handling.[1] Wear protective gloves, protective clothing, eye protection, and face protection.[1][3]
- Response: If on skin (or hair), immediately remove all contaminated clothing and rinse skin with water.[3] If in eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][3] Immediately call a poison center or doctor.[3]
- Storage: Store in a well-ventilated place.[1] Keep container tightly closed.[1] Store locked up.[1][3]
- Disposal: Dispose of contents/container to an approved waste disposal plant.[1]

Physical and Chemical Properties

The following data is for O-Phospho-L-serine and should be considered indicative for **alpha-methylserine-O-phosphate**.

Property	Value	Source
Physical State	Crystalline Powder	[3]
Color	White / Off-white	[3]
Melting Point	~190 °C	
Solubility	Soluble in hot water (50 mg/mL)	[3]
Storage Temperature	4°C	[4]
Stability	Store in a tightly-closed container away from incompatible substances.	[1]

Toxicological Information

No specific toxicological data (e.g., LD50) for **alpha-methylserine-O-phosphate** or O-Phospho-L-serine was found in the reviewed documents. However, the primary hazards are related to its corrosive and irritant effects on the skin, eyes, and respiratory tract.[2]

As an organophosphate, it is prudent to handle the compound with measures to avoid inhalation and skin contact, as some compounds in this class can have neurotoxic effects by inhibiting acetylcholinesterase.[5][6][7]

Experimental Protocols and Handling

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling. The following PPE is recommended as a minimum:

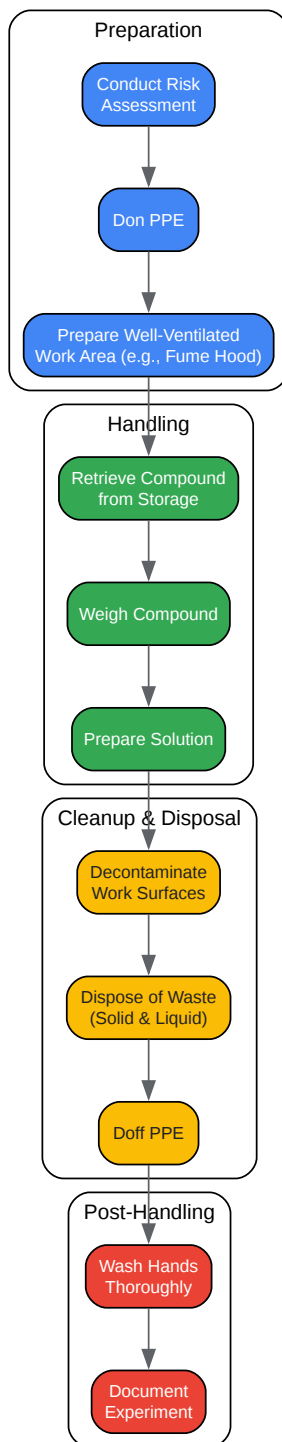
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).

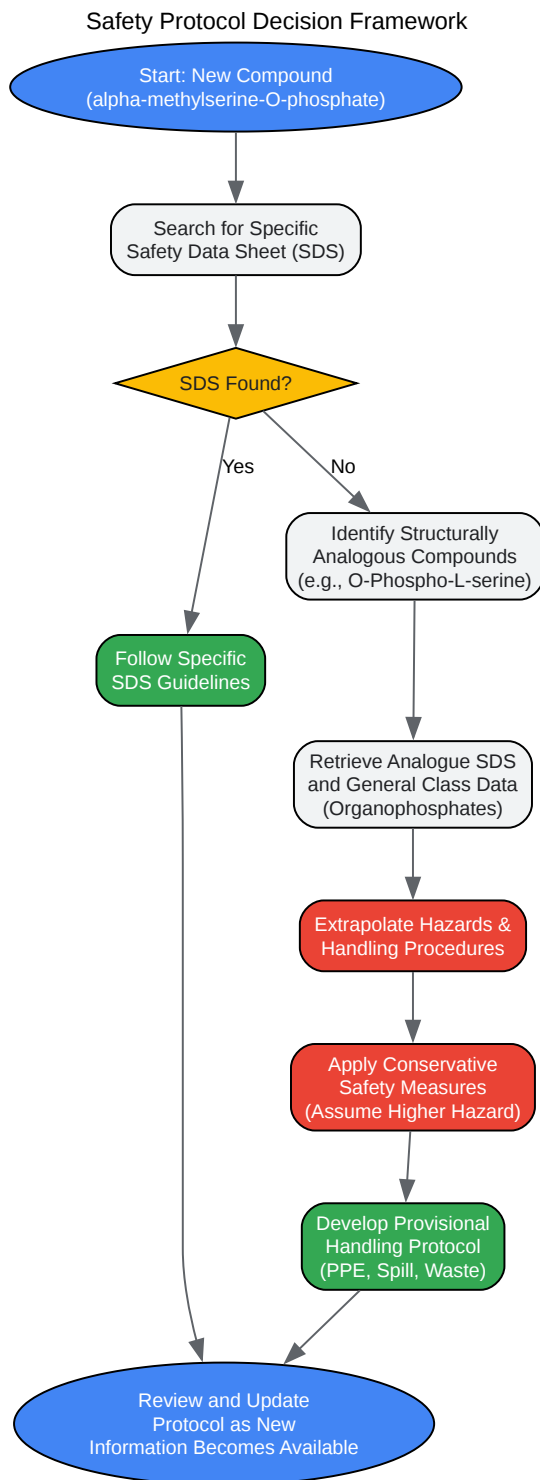
- **Eye/Face Protection:** Safety glasses with side shields or goggles. A face shield is recommended when handling larger quantities.
- **Skin and Body Protection:** A lab coat should be worn. For larger quantities or when generating dust, consider additional protective clothing.
- **Respiratory Protection:** Use in a well-ventilated area. If dust is generated, a NIOSH-approved N95 (or better) respirator is recommended.

General Handling Workflow

The following diagram outlines a general workflow for handling **alpha-methylserine-O-phosphate**.

General Handling Workflow for Powdered Biochemicals





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